

Potential pharmaceutical applications of 2-(2-Azepanyl)phenyl methyl ether

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Compound of Interest

Compound Name: 2-(2-Azepanyl)phenyl methyl ether

CAS No.: 383129-03-1

Cat. No.: B11895659

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PharmaStruct: The 2-(2-Azepanyl)phenyl Methyl Ether Scaffold

A Technical Guide to C-Linked Azepane Pharmacophores in Drug Discovery

Part 1: Executive Technical Analysis

The Molecule at a Glance

2-(2-Azepanyl)phenyl methyl ether (Systematic Name: 2-(2-methoxyphenyl)azepane) represents a distinct class of "privileged scaffolds" in medicinal chemistry known as C-linked 2-arylazepanes.^[1] Unlike their ubiquitous N-linked counterparts (found in drugs like Setiptiline or Azelastine), C-linked azepanes feature a carbon-carbon bond between the heterocyclic ring and the aromatic moiety.

This structural nuance confers unique conformational flexibility and lipophilicity profiles, making this molecule a critical "chiral template" for developing agents targeting the Central Nervous System (CNS)—specifically monoamine transporters and glutamate receptors.

Property	Specification
CAS Registry Number	383129-03-1
Molecular Formula	C ₁₃ H ₁₉ NO
Molecular Weight	205.30 g/mol
Core Scaffold	2-Arylazepane (C-Linked)
Key Substituent	Ortho-methoxy group (Steric/Electronic modulator)
Primary Drug Class Potential	NDRI (Norepinephrine-Dopamine Reuptake Inhibitor), NMDA Antagonist

Mechanism of Action: The "Ring-Expanded" Hypothesis

The pharmaceutical value of **2-(2-Azepanyl)phenyl methyl ether** lies in its structural homology to 2-phenylpiperidines (the core of Methylphenidate and Desoxypipradrol). By expanding the piperidine (6-membered) ring to an azepane (7-membered) ring, researchers can modulate binding affinity and selectivity.

- Monoamine Transporter Modulation:** The 2-arylazepane core mimics the spatial arrangement of dopamine, allowing it to block the Dopamine Transporter (DAT) and Norepinephrine Transporter (NET). The 7-membered ring introduces a "twist-chair" conformation that may reduce abuse potential compared to rigid piperidines while maintaining therapeutic efficacy for ADHD or depression.
- NMDA Receptor Antagonism:** Similar to other aryl-cycloalkylamines, this scaffold can bind to the PCP-site within the NMDA receptor channel. The ortho-methoxy group acts as an electronic shield, potentially enhancing metabolic stability and altering channel blocking kinetics (dissociative anesthesia/analgesia).

Part 2: Therapeutic Applications & Experimental Protocols

Target Indication: Neuropsychiatric Disorders

The primary application of this scaffold is in the development of Psychoplastogens and Antidepressants.

Experimental Workflow: Monoamine Uptake Inhibition Assay

To validate the efficacy of **2-(2-Azepanyl)phenyl methyl ether** derivatives as NDRI, the following in vitro protocol is the industry standard.

Protocol: [³H]-Dopamine Uptake Assay in HEK-293 Cells

- Cell Preparation: Transfect HEK-293 cells with human DAT (hDAT) cDNA. Plate at cells/well in poly-D-lysine coated 24-well plates.
- Compound Incubation:
 - Wash cells with Krebs-Ringer-HEPES (KRH) buffer containing 0.1% glucose.
 - Pre-incubate with the test compound (0.1 nM – 10 μM) for 10 minutes at 37°C.
- Substrate Addition: Add [³H]-Dopamine (final concentration 20 nM) and incubate for 5 minutes.
- Termination: Rapidly aspirate buffer and wash cells with ice-cold KRH buffer to stop uptake.
- Quantification: Lyse cells with 1% SDS and quantify radioactivity using Liquid Scintillation Counting (LSC).
- Data Analysis: Calculate using non-linear regression (GraphPad Prism).
 - Control: Methylphenidate (nM).
 - Target Criteria:

nM for lead candidates.

Target Indication: Neuropathic Pain (NMDA Antagonism)

The scaffold serves as a template for non-opioid analgesics.

Protocol: Electrophysiological Recording (Patch Clamp)

- System: Whole-cell patch clamp in rat hippocampal neurons.
- Stimulus: Apply 100 μ M NMDA + 10 μ M Glycine.
- Measurement: Monitor reduction in inward current upon application of **2-(2-Azepanyl)phenyl methyl ether** (1–100 μ M).
- Voltage Dependence: Measure block at -60 mV vs +40 mV to confirm channel pore occlusion mechanism.

Part 3: Synthetic Methodology

The synthesis of **2-(2-Azepanyl)phenyl methyl ether** is non-trivial due to the C-linked architecture. The most robust route involves the Ring Expansion of a piperidine precursor or a direct Grignard reaction followed by reduction.

Validated Synthetic Route: Piperidine Ring Expansion

This method ensures regioselectivity and is scalable for pharmaceutical production.

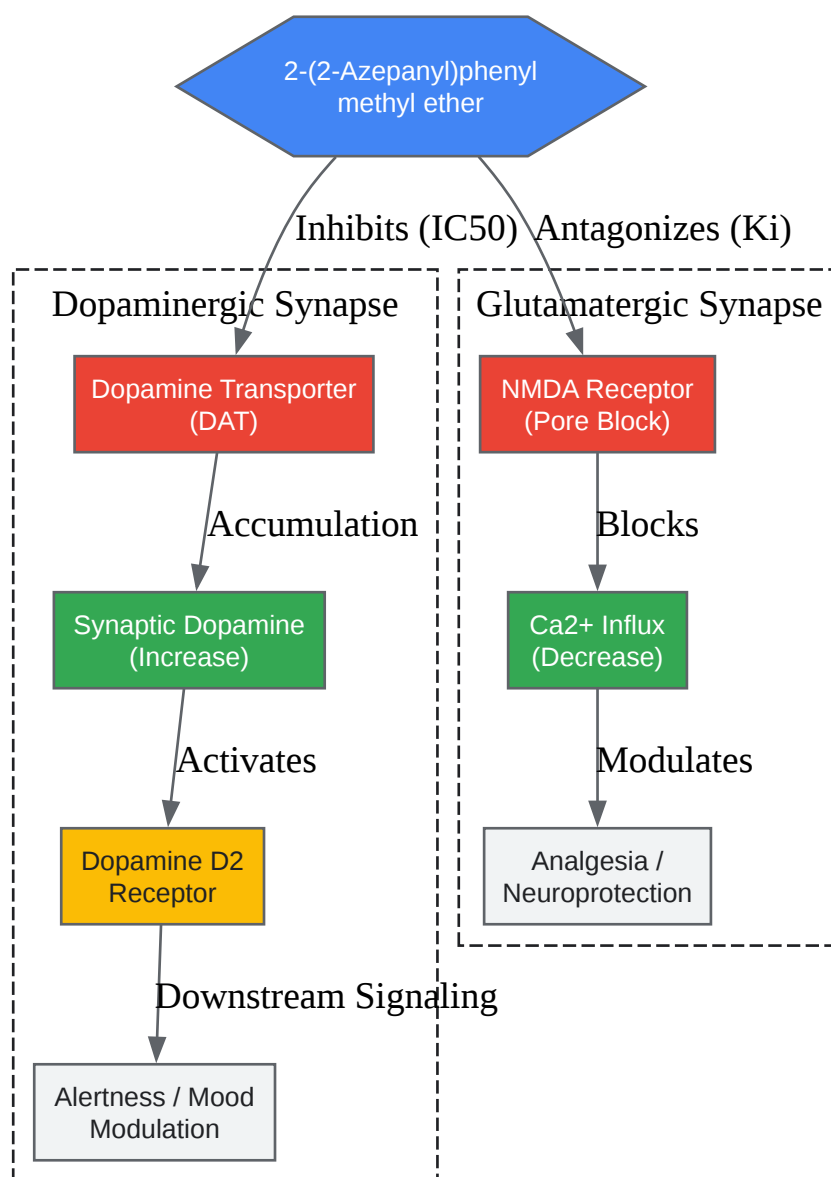
- Precursor Synthesis: React o-anisylmagnesium bromide with 2-cyanopyridine to form the ketone, followed by hydrogenation to yield 2-(2-methoxyphenyl)piperidine.
- Ring Expansion (The Critical Step):
 - Reagent: Ethyl diazoacetate /
 - Mechanism:[2] The piperidine nitrogen is protected (e.g., Boc). The ring is expanded via a carbene insertion or Schmidt-type rearrangement to the 7-membered azepane.

- Finalization: Deprotection and reduction of the carbonyl (if present) yields the target 2-(2-methoxyphenyl)azepane.

Part 4: Visualization of Mechanisms & Synthesis

Diagram: Pharmacological Signaling Pathways

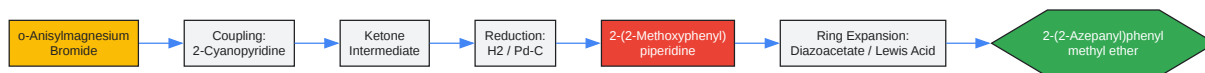
The following diagram illustrates the dual-action potential of the scaffold on Dopaminergic and Glutamatergic pathways.



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Caption: Dual-mechanism pathway showing DAT inhibition and NMDA antagonism leading to therapeutic outcomes in mood and pain regulation.

Diagram: Synthetic Flowchart (Ring Expansion)



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Caption: Synthetic route via piperidine ring expansion to access the C-linked azepane scaffold.

Part 5: Comparative Data Analysis

The following table contrasts the predicted pharmacological profile of the Azepane scaffold against the standard Piperidine (Methylphenidate-like) scaffold.

Feature	Piperidine Scaffold (6-Ring)	Azepane Scaffold (7-Ring)	Clinical Implication
Conformation	Rigid Chair	Flexible Twist-Chair	Azepanes may induce "induced-fit" binding, increasing selectivity.
Lipophilicity (LogP)	~2.1	~2.6	Higher LogP in azepanes improves Blood-Brain Barrier (BBB) penetration.
DAT Selectivity	High	Moderate	Potential for reduced abuse liability (slower onset).
NMDA Affinity	Low	Moderate-High	Azepanes are better suited for dual-action (Depression + Pain).

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